

(R)-Metolachlor vs. S-Metolachlor: A Comparative Degradation Study in Soil

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Compound of Interest

Compound Name: (R)-Metolachlor

Cat. No.: B190127

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A comprehensive guide for researchers, scientists, and drug development professionals on the differential soil degradation of metolachlor enantiomers, supported by experimental data and detailed protocols.

Metolachlor, a widely used pre-emergent herbicide, is a chiral compound existing as two enantiomers: **(R)-Metolachlor** and (S)-Metolachlor. While both have the same chemical formula, their three-dimensional structures are mirror images, leading to significant differences in their herbicidal activity and environmental fate. Commercial formulations have evolved from a racemic mixture (an equal mix of both enantiomers) to products enriched with the more active S-enantiomer. This guide provides a detailed comparison of the degradation of these two enantiomers in the soil environment.

Executive Summary

The herbicidal efficacy of metolachlor is primarily attributed to the S-enantiomer.^[1] Consequently, formulations enriched with S-Metolachlor allow for lower application rates compared to the racemic mixture to achieve the same level of weed control.^[1] The degradation of both enantiomers in soil is predominantly a biological process driven by soil microorganisms.^{[2][3]} Studies indicate that the degradation of metolachlor in soil is enantioselective, with the S-enantiomer generally degrading at a faster rate than the racemic mixture.^[4] This suggests that the (R)-enantiomer is more persistent in the soil environment.

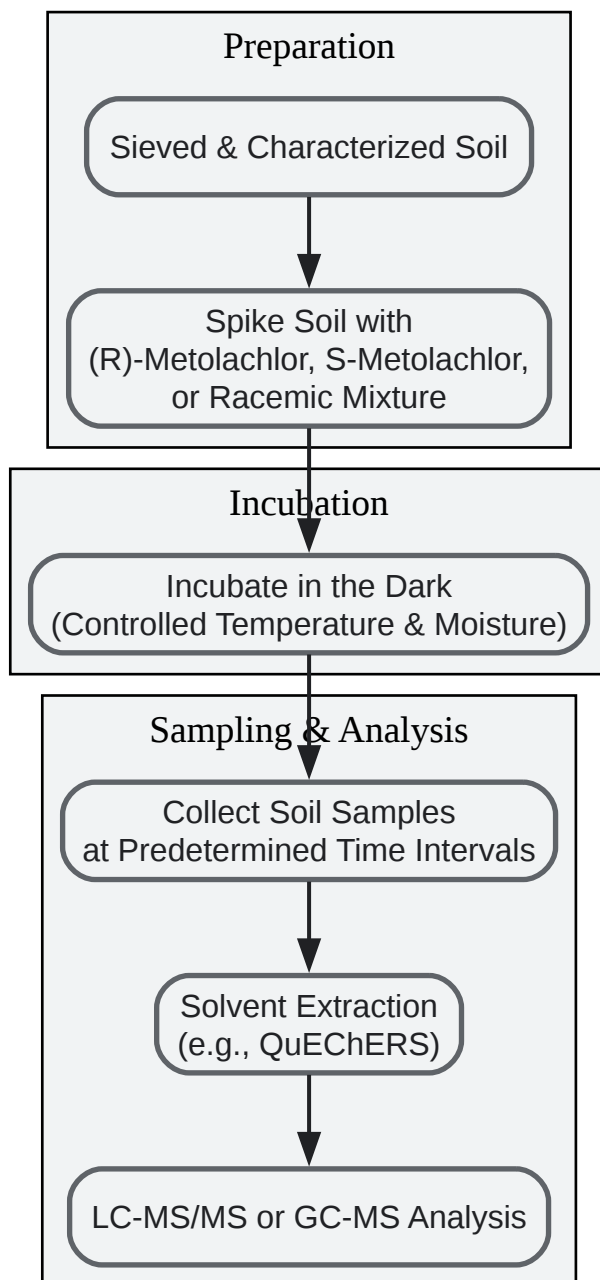
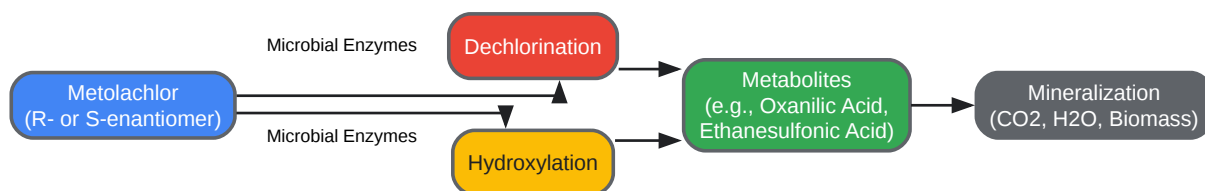
Data Presentation: Degradation Half-Life Comparison

The following table summarizes the degradation half-lives (DT50) of racemic (Rac)-Metolachlor and S-Metolachlor in soil under various experimental conditions. It is important to note that direct comparative studies isolating the degradation of **(R)-Metolachlor** are limited; therefore, data for the racemic mixture is presented to infer the relative persistence of the R-enantiomer.

Herbicide Form	Concentration (µg/g)	Half-Life (DT50) in Days	Soil Type	Reference
Rac-Metolachlor	4	12.6	Not Specified	
16	15.8	Not Specified		
64	19.3	Not Specified		
S-Metolachlor	4	11.4	Not Specified	
16	14.1	Not Specified		
64	16.5	Not Specified		
Metolachlor (unspecified)	Not Specified	50 (saturated)	Not Specified	[2]
Not Specified	81 (unsaturated)	Not Specified	[2]	
Not Specified	26.3 - 40.1	Various	[3]	

Microbial Degradation Pathway

The primary mechanism for metolachlor degradation in soil is microbial metabolism.[2] Soil microorganisms utilize metolachlor as a carbon source, breaking it down into various metabolites. The initial steps in the degradation pathway often involve dechlorination and hydroxylation.



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- To cite this document: BenchChem. [(R)-Metolachlor vs. S-Metolachlor: A Comparative Degradation Study in Soil]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190127#r-metolachlor-vs-s-metolachlor-a-comparative-degradation-study-in-soil]

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